

Unable to Identify "CW0134" in Experimental Physics and Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CW0134

Cat. No.: B15135559

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An extensive search for the term "**CW0134**" has yielded no identification of a specific chemical compound, experimental protocol, or established concept within the fields of experimental physics and chemistry. The initial search results pointed towards internal course identifiers at Yale University for a general chemistry laboratory, rather than a substance or technique relevant to researchers, scientists, and drug development professionals.

Subsequent broader searches for terms such as "CW series compounds" and "CWO compounds" provided information on related, but distinct, materials. These include:

- Cesium Tungsten Oxide (CWO™): A type of near-infrared absorbing nanoparticle developed by Sumitomo Metal Mining. It is primarily used for its thermal absorbing properties in applications like vehicle and building windows.[1]
- Cadmium Tungstate (CdWO₄): A scintillator material used in detectors for gamma rays and other radiation. Research has been conducted on doping this material to alter its optical properties.[2]

While the "CW" in these materials could speculatively stand for compounds containing Tungsten (chemical symbol W, from its original name Wolfram), "**CW0134**" does not appear to be a standard or public designation for a specific variant or derivative of these or any other known compound.

Without a clear and accurate identification of "**CW0134**," it is not possible to provide the requested in-depth technical guide. The core requirements of summarizing quantitative data,

detailing experimental protocols, and creating visualizations for signaling pathways and workflows cannot be fulfilled for a topic that is not defined in the scientific literature or public databases.

It is recommended to verify the identifier "**CW0134**" for any potential typographical errors or to ascertain if it is an internal, non-public codename for a specific project or substance. If a corrected or more specific term can be provided, a detailed technical guide can then be developed.

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References

- 1. CWO™ with High Chemical Resistance and Near-Infrared Absorption | X-MINING | Sumitomo Metal Mining [crossmining.smm-g.com]
- 2. researchgate.net [researchgate.net]
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